

SBI-797812 shows lower affinity for murine NAMPT

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Compound of Interest

Compound Name: SBI-797812

Cat. No.: B15615070

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Technical Support Center: SBI-797812

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **SBI-797812**, a novel small molecule activator of nicotinamide phosphoribosyltransferase (NAMPT).

Frequently Asked Questions (FAQs)

Q1: What is **SBI-797812** and what is its primary mechanism of action?

SBI-797812 is a potent and selective small molecule activator of nicotinamide phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the mammalian NAD⁺ salvage pathway.^{[1][2][3]} It functions as an allosteric activator, enhancing NAMPT's catalytic efficiency to increase the intracellular production of nicotinamide mononucleotide (NMN), a key precursor to nicotinamide adenine dinucleotide (NAD⁺).^[2] **SBI-797812** acts as a "super catalyst" for NAMPT through a multi-faceted mechanism that includes:^[4]

- Shifting Reaction Equilibrium: It drives the reversible NAMPT reaction towards the formation of NMN.^{[2][5]}

- Increasing ATP Affinity: It enhances NAMPT's affinity for its co-substrate ATP, which is essential for its activation.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Stabilizing Phosphorylated NAMPT: It stabilizes the active, phosphorylated form of the NAMPT enzyme.[\[2\]](#)[\[5\]](#)
- Blunting Feedback Inhibition: It mitigates the end-product feedback inhibition of NAMPT that is normally exerted by NAD⁺.[\[2\]](#)[\[5\]](#)

Q2: I am not observing the expected level of NAD⁺ increase in my mouse model. Is this expected?

This is a known characteristic of **SBI-797812**. The compound exhibits a lower affinity for murine NAMPT compared to human NAMPT. Specifically, the apparent affinity (EC₅₀) of **SBI-797812** for mouse NAMPT is approximately 8-fold lower than for human NAMPT.[\[6\]](#) While an increase in NAD⁺ levels can still be observed in mice, particularly in the liver, the magnitude of this effect may be more modest compared to in vitro studies with human NAMPT or studies in human cells.[\[7\]](#) Future research may yield analogs with improved potency for murine NAMPT.[\[7\]](#)

Q3: Are there differences in the in vivo effects of **SBI-797812** across different tissues?

Yes, tissue-specific differences in the response to **SBI-797812** have been observed in mice. Following intraperitoneal administration, a significant 1.3-fold increase in NAD⁺ was detected in the liver.[\[7\]](#) A trend towards increased NAD⁺ levels was also seen in cardiac tissue.[\[7\]](#) However, no significant changes in NAD⁺ levels were observed in skeletal muscle (both gastrocnemius and quadriceps).[\[7\]](#) The higher concentration of the compound in the liver likely contributes to the more pronounced effect in this tissue.[\[7\]](#)

Q4: What are the recommended concentrations of **SBI-797812** for cell-based assays?

For cell-based assays, such as in A549 human lung carcinoma cells, **SBI-797812** has been shown to be effective in the micromolar range. Treatment with concentrations between 0.4 μ M and 10 μ M for 4 hours has been demonstrated to cause a dose-dependent increase in intracellular NMN and NAD⁺ levels.[\[8\]](#)[\[9\]](#)

Q5: How should I prepare **SBI-797812** for in vivo studies?

For intraperitoneal (i.p.) injection in mice, **SBI-797812** can be solubilized in a vehicle such as 10% DMSO and 10% Tween 80 in sterile saline.[10] It is important to note that plasma concentrations of **SBI-797812** are low after oral administration, and higher plasma levels are achieved with i.p. dosing.[6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Lower than expected NAMPT activation in an in vitro assay.	The assay is being performed with murine NAMPT.	Be aware that SBI-797812 has an approximately 8-fold lower affinity for murine NAMPT compared to human NAMPT. [6] Consider using human NAMPT for initial biochemical assays to confirm compound activity.
Absence or low concentration of ATP in the reaction buffer.	The activation of NAMPT by SBI-797812 is ATP-dependent. [10][11] Ensure that ATP is included in your reaction buffer at an appropriate concentration (e.g., 2 mM).[8]	
Inconsistent or no increase in intracellular NAD ⁺ in cultured cells.	The cell line used has a low expression of NAMPT.	Confirm the expression level of NAMPT in your chosen cell line. A549 cells are a commonly used model for testing NAMPT activators.[2]
Suboptimal concentration or incubation time.	Perform a dose-response and time-course experiment to determine the optimal conditions for your specific cell line. Concentrations ranging from 0.4 to 10 μ M and an incubation time of 4 hours have been shown to be effective in A549 cells.[8][9]	

Variability in in vivo NAD+ measurements.	Tissue-specific effects of SBI-797812.	Be aware that the effect of SBI-797812 on NAD+ levels can vary between tissues. The most significant increases have been reported in the liver of mice. [7]
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Pharmacokinetics of the compound.	Higher plasma levels of SBI-797812 are achieved through intraperitoneal injection compared to oral administration. [6] Consider the dosing regimen and timing of tissue collection relative to administration. A 4-hour post-dose time point has been used in studies. [1]
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Quantitative Data Summary

Table 1: In Vitro Efficacy of **SBI-797812** on Human NAMPT Activity

Parameter	Value	Conditions
EC50	0.37 ± 0.06 µM	In vitro NMN production assay with purified human NAMPT, NAM, PRPP, and ATP. [1]
Maximal Fold Stimulation	2.1-fold	In vitro NMN production assay. [1]
Km for ATP (Control)	1.73 ± 0.32 mM	In the absence of SBI-797812. [1]
Km for ATP (+ SBI-797812)	0.29 ± 0.03 mM	In the presence of SBI-797812. [1]

Table 2: Effect of **SBI-797812** on Intracellular NMN and NAD+ Levels in A549 Cells

Treatment (4 hours)	NMN Fold Increase	NAD+ Fold Increase
10 μ M SBI-797812	17.4-fold	2.2-fold

Data from Gardell et al., 2019, as reported in NMN.com[7]

Table 3: In Vivo Effect of **SBI-797812** on Tissue NAD+ Levels in Mice

Tissue	NAD+ Fold Increase	Dosing Regimen
Liver	1.3-fold (significant)	20 mg/kg, i.p., 4 hours post-dose.[1]
Heart	Trend towards increase	20 mg/kg, i.p., 4 hours post-dose.[1]
Skeletal Muscle	No significant change	20 mg/kg, i.p., 4 hours post-dose.[1]

Experimental Protocols

1. In Vitro NAMPT Activity Assay

- Objective: To quantify the enzymatic activity of NAMPT in the presence of **SBI-797812**.
- Methodology: A common method is a fluorescence-based assay to detect NMN production.
 - Incubate purified recombinant human NAMPT (e.g., 30 nM) in a reaction buffer.
 - The buffer should contain the substrates: nicotinamide (NAM, e.g., 10 μ M) and 5-phosphoribosyl-1-pyrophosphate (PRPP, e.g., 50 μ M).[4]
 - Include the co-substrate ATP (e.g., 2 mM), as **SBI-797812** activation is ATP-dependent.[4]
 - Add varying concentrations of **SBI-797812** or vehicle control.
 - Incubate the reaction at 37°C for a specified time (e.g., 60 minutes).

- Terminate the reaction and measure the amount of NMN produced using a suitable detection method, such as a coupled enzyme assay that converts NMN to NAD⁺, which is then detected.

2. Cell-Based Assay for Intracellular NMN and NAD⁺ Levels

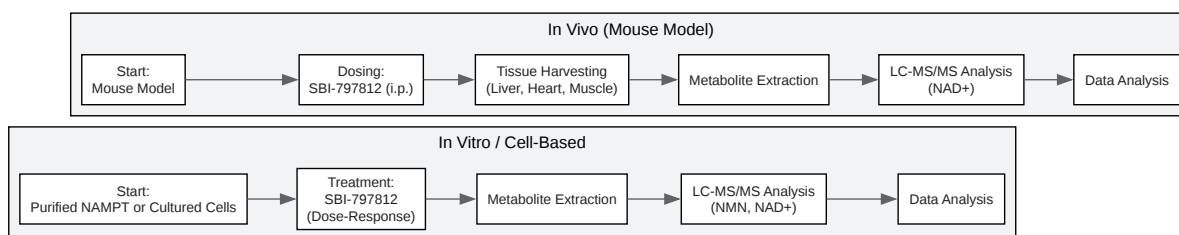
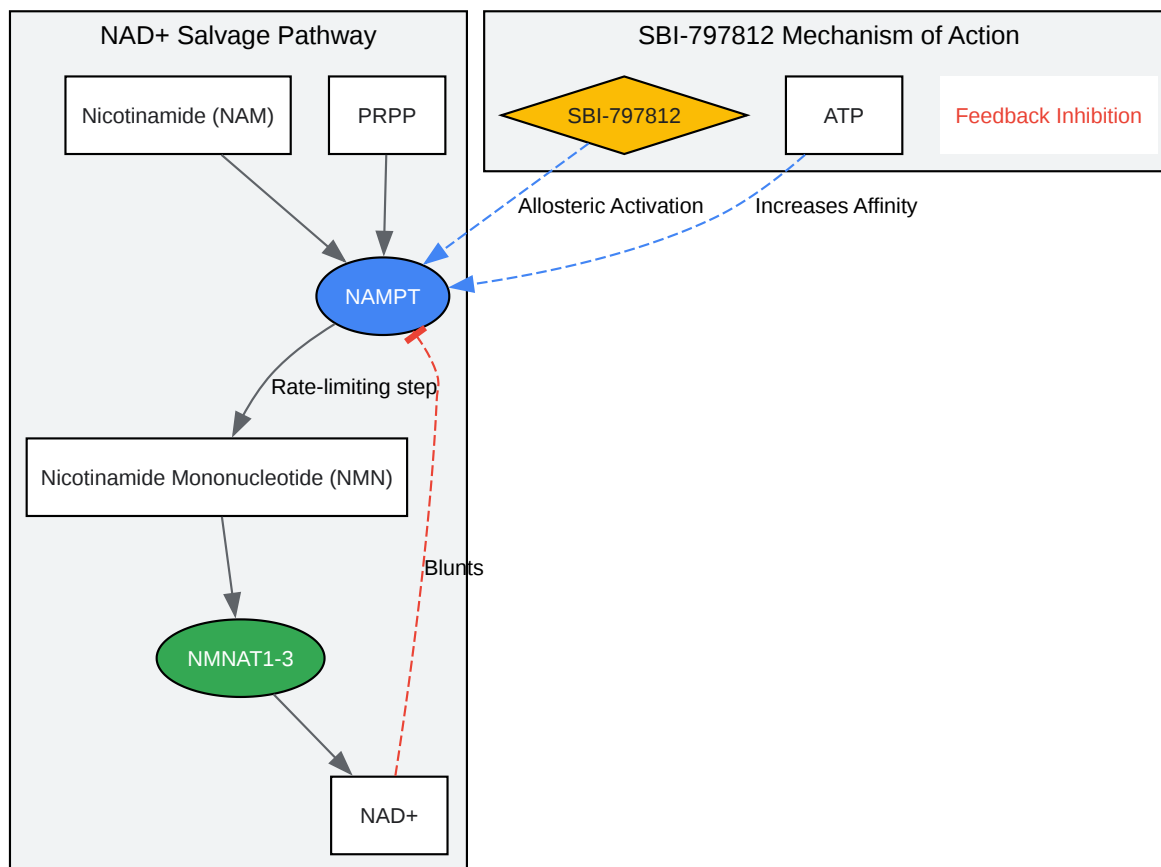
- Objective: To determine the effect of **SBI-797812** on intracellular NMN and NAD⁺ concentrations.
- Methodology:
 - Culture cells (e.g., A549 human lung carcinoma cells) in appropriate media and conditions. [\[6\]](#)
 - Treat cells with varying concentrations of **SBI-797812** (e.g., 0.4, 2, 10 μ M) or vehicle control (e.g., DMSO) for a specified duration (e.g., 4 hours). [\[6\]](#)[\[8\]](#)
 - After incubation, wash the cells with cold PBS.
 - Lyse the cells and extract metabolites using a suitable method, such as a methanol/water extraction.
 - Analyze the levels of NMN and NAD⁺ in the cell extracts using LC-MS/MS. [\[9\]](#)
 - Normalize the metabolite levels to total protein concentration in each sample.

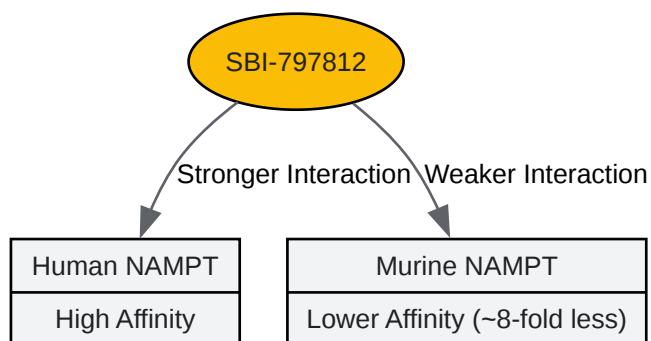
3. In Vivo Assessment of Tissue NAD⁺ Levels in Mice

- Objective: To measure the concentration of NAD⁺ in various tissues of mice following administration of **SBI-797812**.
- Methodology:
 - Use an appropriate mouse model (e.g., 8-week-old male C57BL/6J mice). [\[10\]](#)
 - Fast the mice for a short period (e.g., 1 hour) before dosing. [\[10\]](#)

- Administer **SBI-797812** (e.g., 20 mg/kg) or vehicle control via intraperitoneal (i.p.) injection.[\[5\]](#)[\[10\]](#)
- At a specified time point post-injection (e.g., 4 hours), euthanize the mice and harvest tissues of interest (e.g., liver, heart, skeletal muscle).[\[1\]](#)
- Immediately freeze the tissues in liquid nitrogen to quench metabolic activity.
- Extract metabolites from the homogenized tissues.
- Analyze NAD⁺ levels in the tissue extracts using LC-MS/MS.[\[5\]](#)
- Normalize NAD⁺ levels to the weight of the tissue sample.[\[5\]](#)

Visualizations





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